

Protocol for measuring phthalate migration from consumer products

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Compound of Interest

Compound Name: *Butyl 2-ethylhexyl phthalate*

CAS No.: 85-69-8

Cat. No.: B165897

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Application Note: Quantitative Assessment of Phthalate Migration Kinetics via GC-MS/MS

Executive Summary & Scientific Context

While regulatory bodies like the CPSC often mandate testing for total phthalate content (e.g., CPSC-CH-C1001-09.4), this metric does not predict risk. Risk is a function of exposure, which is determined by migration—the kinetic leaching of non-covalently bound plasticizers from the polymer matrix into a contact medium (saliva, food, or blood).

This protocol details a rigorous methodology for determining the Specific Migration Limit (SML) of phthalates. Unlike simple dissolution methods, this protocol models "worst-case" physiological or environmental exposure using food simulants defined by Regulation (EU) No 10/2011, followed by high-sensitivity GC-MS/MS analysis.

Target Analytes (The "Dirty Dozen"):

- DEHP (Bis(2-ethylhexyl) phthalate)[1][2][3]
- DBP (Dibutyl phthalate)[1][2][4][5]

- BBP (Benzyl butyl phthalate)[1][2][4]
- DINP (Diisononyl phthalate)[1][2]
- DIDP (Diisodecyl phthalate)[2][6]
- DNOP (Di-n-octyl phthalate)[2][3][4][5]

Experimental Design: The Causality of Simulant Selection

The accuracy of a migration study hinges on the Simulant-Polymer Interaction. Phthalates are lipophilic (

). Therefore, aqueous simulants often yield false negatives, while aggressive organic solvents (like hexane) may dissolve the polymer entirely, yielding false positives.

We utilize the EU 10/2011 framework to select simulants that mimic the polarity of the contact medium without destroying the polymer matrix.

Table 1: Simulant Selection Matrix

Contact Medium	Recommended Simulant	Scientific Rationale
Aqueous / Acidic Foods	3% Acetic Acid (w/v)	Mimics pH of fruit juices/stomach acid; low extraction power for phthalates but essential for regulatory compliance.
Alcoholic / Hydrophilic	10% - 50% Ethanol (v/v)	Mimics saliva, alcoholic beverages, and some dairy; moderate extraction power.
Fatty Foods / Lipids	Isooctane (Substitute for D2)	Critical: Vegetable oil (Simulant D2) is analytically difficult to inject into GC-MS. Isooctane is the accepted volatile substitute for fatty matrices.
Dry Foods	Tenax® (Modified Polyphenylene Oxide)	Adsorbent pore structure mimics dry goods; used for high-temp migration.

Visual Workflow: Migration to Analysis



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Figure 1: End-to-end workflow for phthalate migration testing, ensuring sample integrity from preparation to quantification.^[1]

Detailed Protocol

Phase A: Sample Preparation & Migration

Objective: Establish a controlled diffusion interface.

- Surface Area Calculation:

- Cut the sample (film/sheet) to achieve a defined surface-to-volume ratio.
- Standard:

of surface area per

(or

) of simulant.
- Why? This ratio exaggerates the surface interaction to ensure detectability (EU 10/2011 Art. 17).
- Immersion:
 - Place sample in a borosilicate glass migration cell (prevent background phthalate contamination from plastic caps).
 - Add the pre-heated simulant.
 - Seal with PTFE-lined caps.
- Incubation:
 - Standard Condition: 10 days at

(Simulates long-term room temp storage).
 - High-Temp Condition: 2 hours at

(Simulates "hot fill" or pasteurization).

Phase B: Extraction (Liquid-Liquid)

Objective: Transfer migrated phthalates from aqueous/alcoholic simulants into a GC-compatible solvent. Note: If using Isooctane, this step is skipped; inject directly.

- Transfer

of simulant (e.g., 50% Ethanol) to a separatory funnel.

- Internal Standard Spiking (Critical): Add

of Benzyl Benzoate-d4 or Phthalate-d4 cocktail (

).
 - Self-Validating Step: The deuterated standard corrects for extraction inefficiency and injection variability.
- Add

n-Hexane (Pesticide Grade).
- Shake vigorously for 2 minutes; allow phase separation.
- Collect the upper organic layer (Hexane).
- Repeat extraction with another

Hexane. Combine extracts.
- Concentrate to

under a gentle stream of Nitrogen (

) at

.

Phase C: GC-MS/MS Analysis

Objective: Selective quantification of phthalates in complex matrices.

Instrument Parameters:

- System: Agilent 8890 GC / 7000D Triple Quad MS (or equivalent).
- Column: DB-5ms UI (30m

0.25mm

0.25

m). Low bleed is essential.

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless mode,

.

Temperature Program:

- (hold 1 min).

- Ramp

to

.

- Ramp

to

.

- Ramp

to

(hold 5 min).

- Why? The slow ramp in the middle separates critical isomer pairs (e.g., DINP/DIDP) which appear as "clusters" rather than sharp peaks.

MS Acquisition (SIM/MRM): Using Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) significantly lowers the Limit of Quantitation (LOQ).

Analyte	Quant Ion (m/z)	Qualifier Ion (m/z)	Retention Time (approx)
DMP	163	77, 135	5.2 min
DEP	149	177, 121	6.8 min
DBP	149	223, 205	9.4 min
BBP	149	91, 206	12.1 min
DEHP	149	167, 279	14.5 min
DNOP	149	279, 261	16.8 min
DINP	293	149, 127	18-20 min (Cluster)

Data Analysis & Calculation

To convert the raw concentration from the GC-MS (

in

) to the regulatory Specific Migration (

in

or

):

Where:

- = Specific Migration ()
- = Concentration found in simulant ()
- = Volume of simulant ()

- = Surface area of sample in contact ()

Regulatory Limit Check: Compare

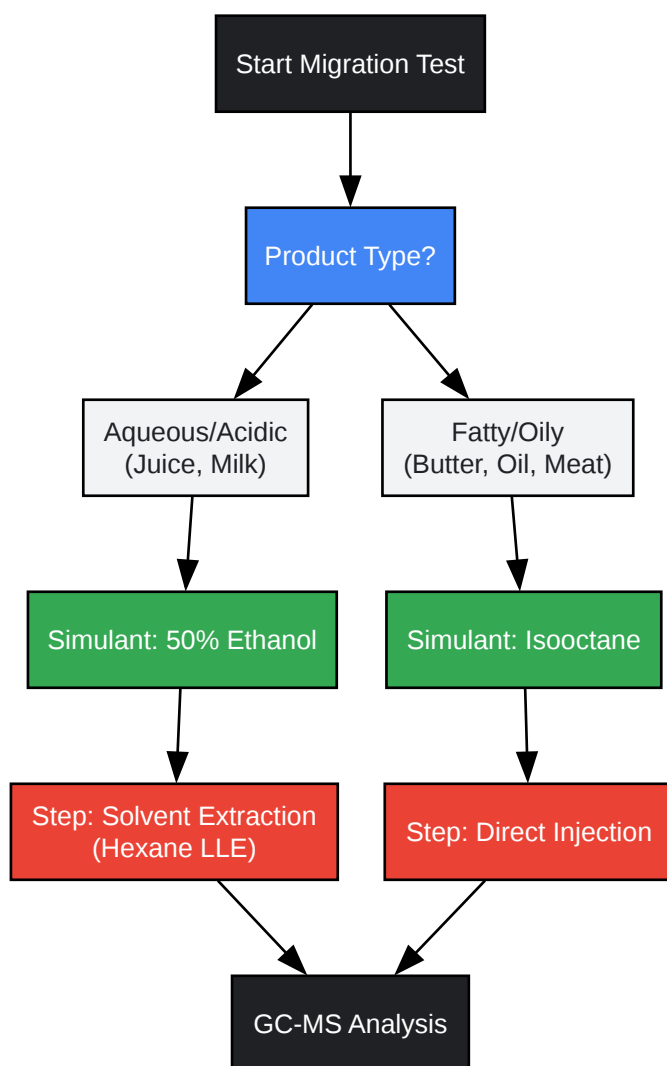
against the Specific Migration Limit (SML). For DEHP under EU 10/2011, the SML is 1.5 mg/kg food simulant.

Quality Control (Self-Validating System)

To ensure Trustworthiness, every batch must include:

- Method Blank: Run the simulant without the sample through the entire heating and extraction process.
 - Pass Criteria: Phthalate levels < LOQ.^[3] (Phthalates are ubiquitous; background contamination is the #1 failure mode).
- Matrix Spike: Spike the simulant with a known concentration of phthalates before adding the sample.
 - Pass Criteria: Recovery between 80-120%.
- Labware Prep: All glassware must be baked at
for 4 hours to remove residual phthalates. NEVER use plastic pipette tips or parafilm.

Decision Logic for Method Selection



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Figure 2: Decision tree for selecting simulants and extraction pathways based on product matrix.

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